

An In-depth Technical Guide to Glycohyocholic Acid-d4: Sourcing and Application

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Compound of Interest

Compound Name: Glycohyocholic acid-d4

Cat. No.: B10823619

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Glycohyocholic acid-d4**, a crucial tool for researchers in the field of metabolomics and drug development. It details commercially available sources, purchasing options, and an in-depth experimental protocol for its application as an internal standard in quantitative analysis. Furthermore, this guide illustrates the key biochemical pathways associated with its parent compound, glycohyocholic acid.

Glycohyocholic Acid-d4: Supplier and Product Information

Glycohyocholic acid-d4 is a deuterated form of glycohyocholic acid, primarily utilized as an internal standard for its quantification in biological samples by mass spectrometry.^[1] Its chemical stability and similarity to the endogenous analyte ensure accurate and precise measurements. Several reputable suppliers offer **Glycohyocholic acid-d4** for research purposes. The following table summarizes the available quantitative data from various suppliers to facilitate easy comparison.

Supplier	Catalog Number	Purity	Formulation	Molecular Formula	Formula Weight (g/mol)
Cayman Chemical	27034	≥99% deuterated forms (d1-d4)	A crystalline solid	C ₂₆ H ₃₉ D ₄ NO ₆	469.7
Santa Cruz Biotechnology	sc-212258	Not specified	Not specified	C ₂₆ H ₃₉ D ₄ NO ₆	469.7
Toronto Research Chemicals	G624502	Not specified	Not specified	C ₂₆ H ₃₉ D ₄ NO ₆	469.7
LGC Standards	TRC-G624502-1MG	Not specified	Not specified	C ₂₆ H ₃₉ D ₄ NO ₆	469.7

Note: Researchers should always request a certificate of analysis from the supplier for batch-specific information.

Experimental Protocol: Quantification of Glychoyochoic Acid in Plasma/Serum using LC-MS/MS

The following protocol outlines a typical workflow for the quantification of glychoyochoic acid in plasma or serum samples using liquid chromatography-tandem mass spectrometry (LC-MS/MS) with **Glychoyochoic acid-d4** as an internal standard.

2.1. Materials and Reagents

- Glychoyochoic acid (analytical standard)
- Glychoyochoic acid-d4** (internal standard)
- Human plasma or serum (control and study samples)

- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- Solid Phase Extraction (SPE) cartridges (e.g., Oasis HLB)
- 96-well plates
- Centrifuge
- Nitrogen evaporator
- LC-MS/MS system with electrospray ionization (ESI) source

2.2. Sample Preparation

- Preparation of Standards:
 - Prepare stock solutions of glycohyocholic acid and **Glycohyocholic acid-d4** in methanol at a concentration of 1 mg/mL.
 - Prepare a series of working standard solutions of glycohyocholic acid by serial dilution of the stock solution with methanol:water (1:1, v/v) to create a calibration curve (e.g., 1-1000 ng/mL).
 - Prepare a working solution of the internal standard (**Glycohyocholic acid-d4**) at a fixed concentration (e.g., 100 ng/mL) in methanol.
- Plasma/Serum Extraction:
 - Thaw plasma/serum samples on ice.
 - To 100 µL of each plasma/serum sample, calibration standard, and quality control sample in a microcentrifuge tube, add 10 µL of the internal standard working solution.

- Add 400 μ L of ice-cold methanol to precipitate proteins.
- Vortex for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a new tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried extract in 100 μ L of the initial mobile phase (e.g., 90% Water with 0.1% Formic Acid, 10% Acetonitrile with 0.1% Formic Acid).
- Vortex and transfer to an autosampler vial for LC-MS/MS analysis.

2.3. LC-MS/MS Analysis

- Liquid Chromatography (LC):
 - Column: C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 μ m).
 - Mobile Phase A: Water with 0.1% Formic Acid.
 - Mobile Phase B: Acetonitrile with 0.1% Formic Acid.
 - Gradient: A typical gradient would start at 10% B, increase to 95% B over 8 minutes, hold for 2 minutes, and then return to initial conditions for re-equilibration.
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 μ L.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Negative Electrospray Ionization (ESI-).
 - Multiple Reaction Monitoring (MRM):

- Monitor the precursor to product ion transition for glycohyocholic acid (e.g., m/z 464.3 \rightarrow 74.1).
- Monitor the precursor to product ion transition for **Glycohyocholic acid-d4** (e.g., m/z 468.3 \rightarrow 74.1).
- Optimize other MS parameters such as capillary voltage, source temperature, and collision energy for maximum signal intensity.

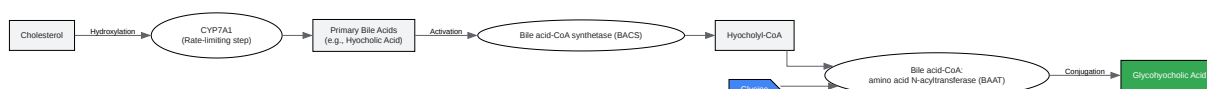
2.4. Data Analysis

- Integrate the peak areas for both the analyte (glycohyocholic acid) and the internal standard (**Glycohyocholic acid-d4**).
- Calculate the ratio of the analyte peak area to the internal standard peak area.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of glycohyocholic acid in the unknown samples by interpolating their peak area ratios from the calibration curve.

Signaling Pathways and Experimental Workflows

3.1. Bile Acid Biosynthesis and Conjugation

Glycohyocholic acid is a conjugated primary bile acid. Its synthesis begins with cholesterol in the liver. The following diagram illustrates the classical pathway of primary bile acid synthesis and the subsequent conjugation step.

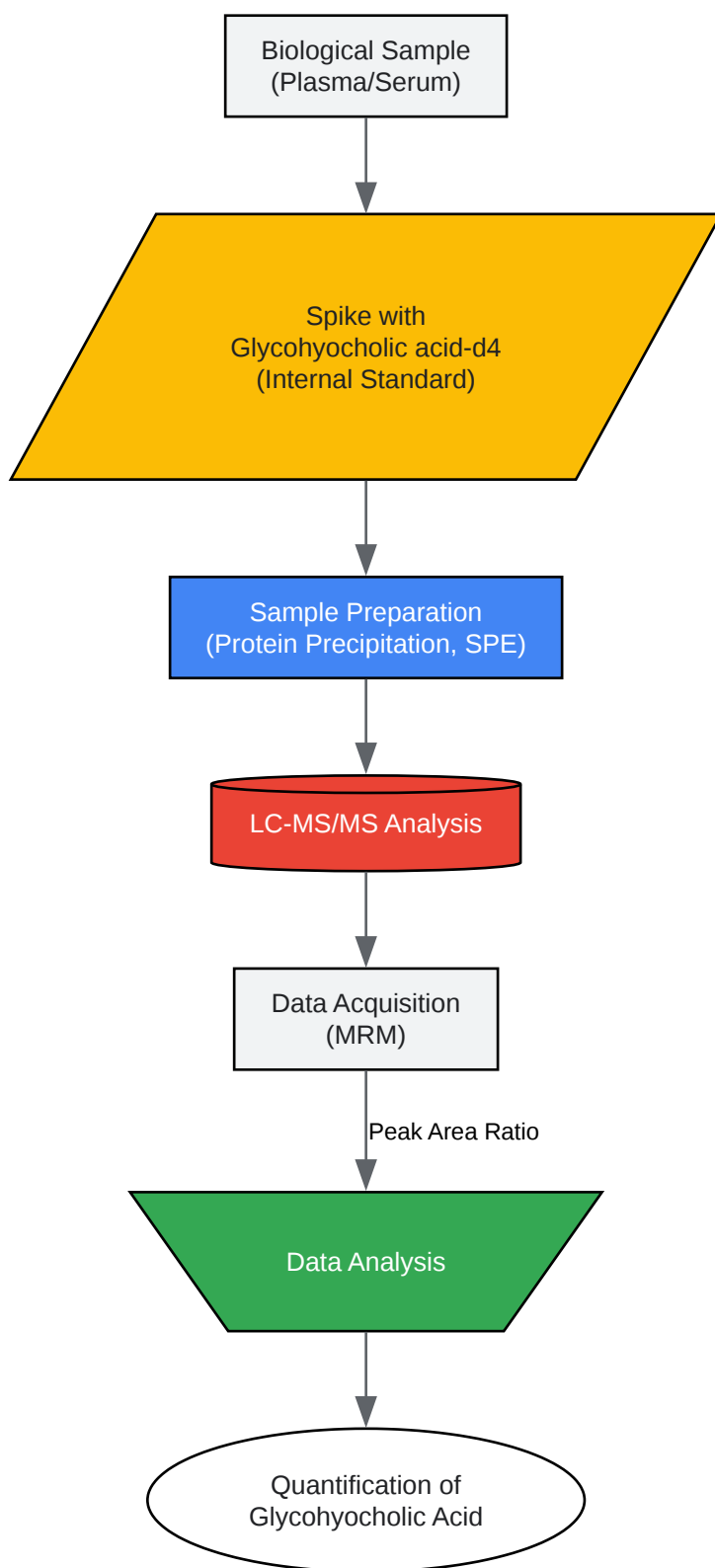


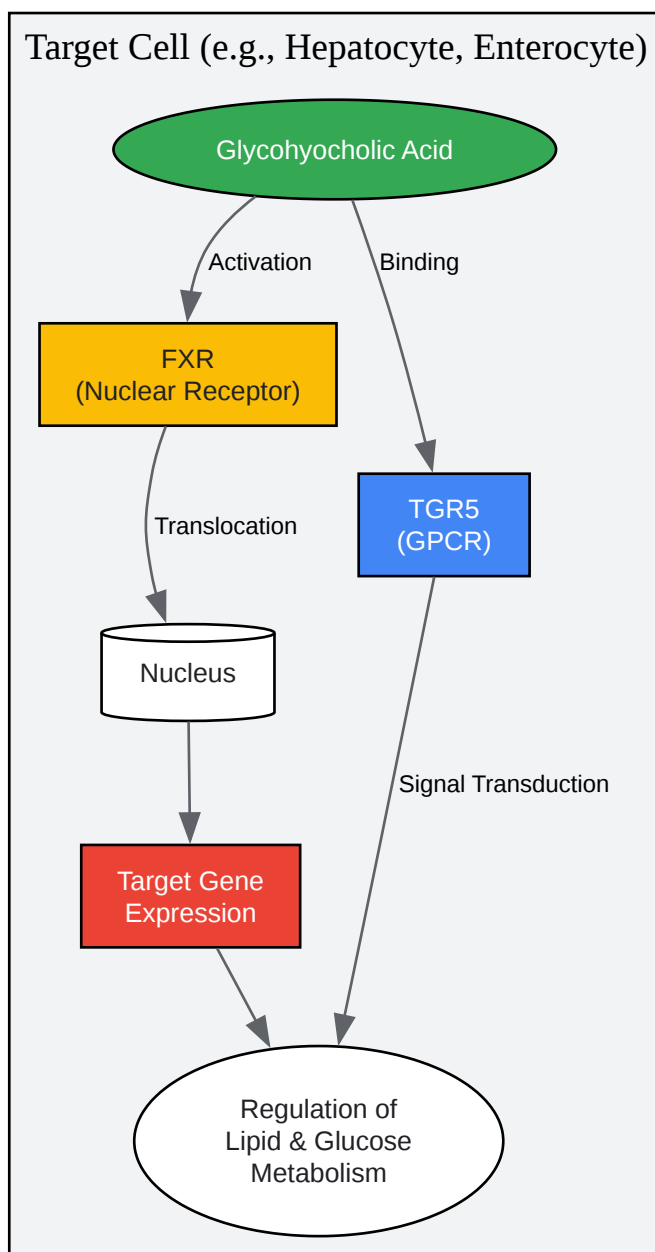
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Caption: Classical pathway of primary bile acid synthesis and conjugation.

3.2. Experimental Workflow for Quantification

The following diagram outlines the logical workflow for the quantification of glycohyocholic acid in a biological sample using its deuterated internal standard.





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References

- 1. researchgate.net [researchgate.net]
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